

Understanding Bixafen-desmethyl: The Rationale for Stringent Disposal

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Compound of Interest

Compound Name: *Bixafen-desmethyl*

CAS No.: *1655498-06-8*

Cat. No.: *B1434714*

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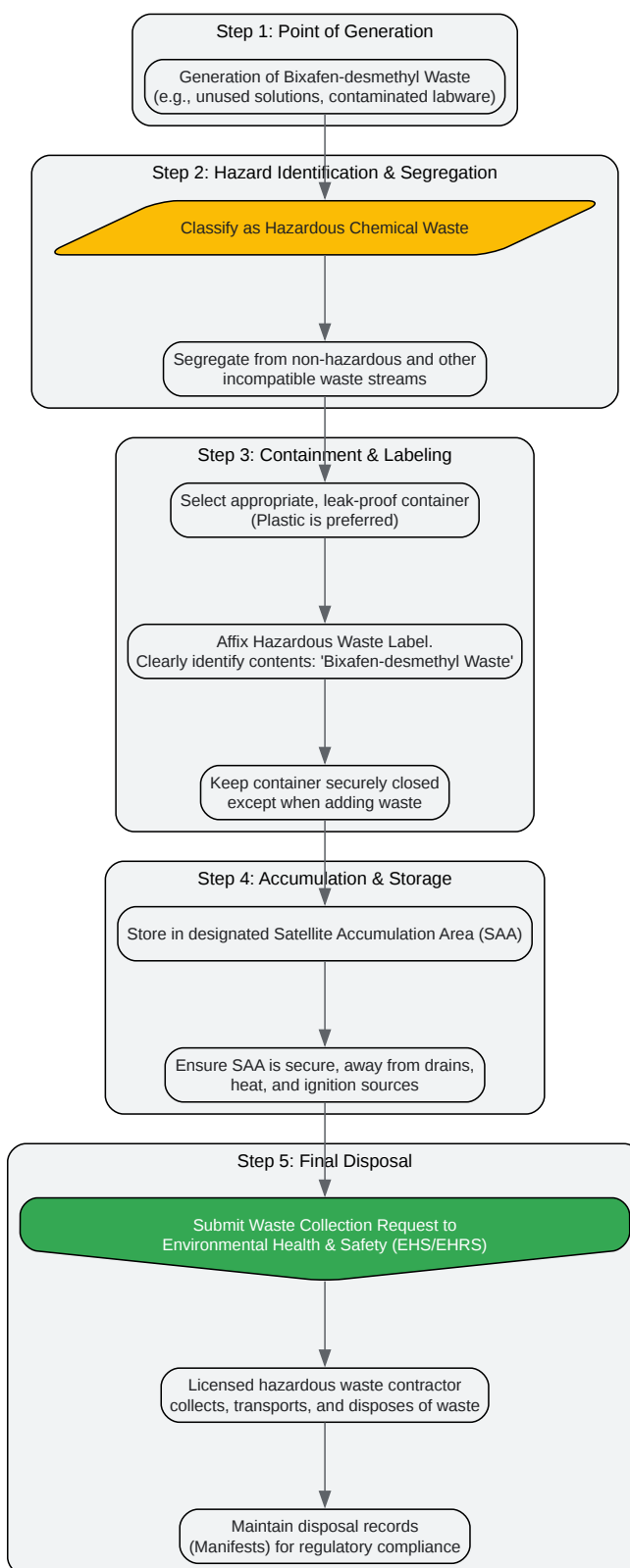
Bixafen-desmethyl is the primary metabolite of Bixafen, a pyrazole-carboxamide fungicide that inhibits the succinate dehydrogenase enzyme in the mitochondrial respiratory chain of fungi.[1][2] While Bixafen itself exhibits low acute mammalian toxicity, it is classified as environmentally persistent, highly toxic to fish and other aquatic life, and is a probable reproduction/developmental toxin.[3] Given that metabolites can retain or exhibit similar toxicological profiles to the parent compound, **Bixafen-desmethyl** must be handled and disposed of with the same level of caution as Bixafen.

The core principle guiding this protocol is the "cradle-to-grave" responsibility for hazardous waste, a framework established by the U.S. Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[4][5][6] This principle mandates that the generator of the waste is responsible for its safe management from generation to final disposal. [4]

Compound Characteristic	Bixafen	Bixafen-desmethyl
Identity	Parent Compound (Fungicide)	Primary Metabolite
Environmental Persistence	High[3]	Assumed to be similar to parent compound
Aquatic Toxicity	Highly toxic to fish[3]	Assumed to be similar to parent compound
Human Health Hazard	Probable reproduction/developmental toxin[3]	To be handled with equivalent caution
Regulatory Status	Regulated as an Environmentally Hazardous Substance[7]	Must be managed as hazardous chemical waste

Core Directive: The Disposal Workflow

The proper disposal of **Bixafen-desmethyl** is a multi-step process that ensures the containment and safe handling of the hazardous material from the point of generation to its ultimate destruction by a licensed facility. The following workflow diagram illustrates the critical decision points and required actions.



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